

# TO-PRO-1 Staining in Yeast and Bacteria: Application Notes and Protocols

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## Compound of Interest

Compound Name: *To-Pro-1*

Cat. No.: *B136677*

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## Introduction

**TO-PRO-1** Iodide is a high-affinity, cell-impermeant carbocyanine monomeric nucleic acid stain. It is a valuable tool for assessing cell viability in various microorganisms, including yeast and bacteria. Due to its inability to cross the membrane of live cells, **TO-PRO-1** selectively stains cells with compromised plasma membranes, a hallmark of cell death. Upon entering a cell, it intercalates with double-stranded DNA, leading to a significant enhancement in its fluorescence, emitting a bright green signal. This property makes **TO-PRO-1** an excellent probe for quantifying dead cells in a population using fluorescence microscopy and flow cytometry. These application notes provide detailed protocols for the use of **TO-PRO-1** in yeast and bacteria, with a focus on its application in basic research and antimicrobial drug development.

## Principle of TO-PRO-1 Staining

Live cells with intact cytoplasmic membranes are impermeable to **TO-PRO-1**. However, in dead or dying cells, the membrane integrity is compromised, allowing the dye to enter the cytoplasm and nucleus. Once inside, **TO-PRO-1** exhibits a strong affinity for nucleic acids, intercalating into the DNA. This binding event results in a substantial increase in the dye's fluorescence quantum yield. Consequently, dead cells fluoresce brightly in green when excited with an appropriate light source, while live cells remain non-fluorescent.<sup>[1][2]</sup>

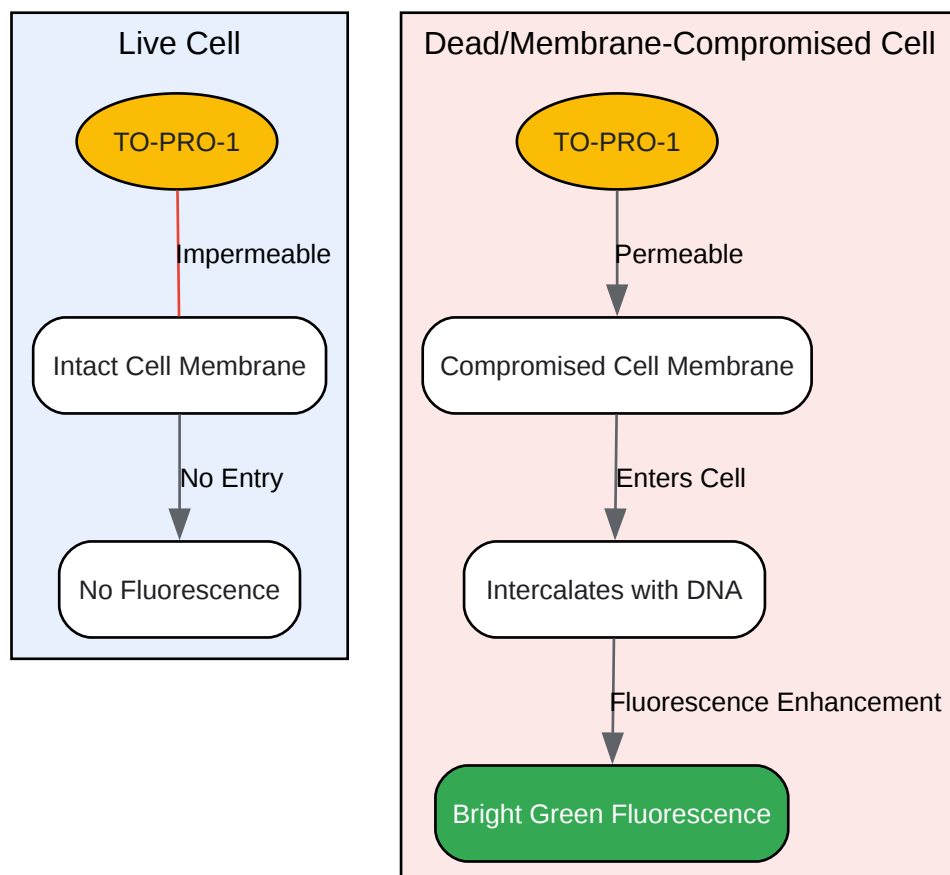
## Quantitative Data

The spectral and physical properties of **TO-PRO-1** are summarized in the table below for easy reference when designing experiments.

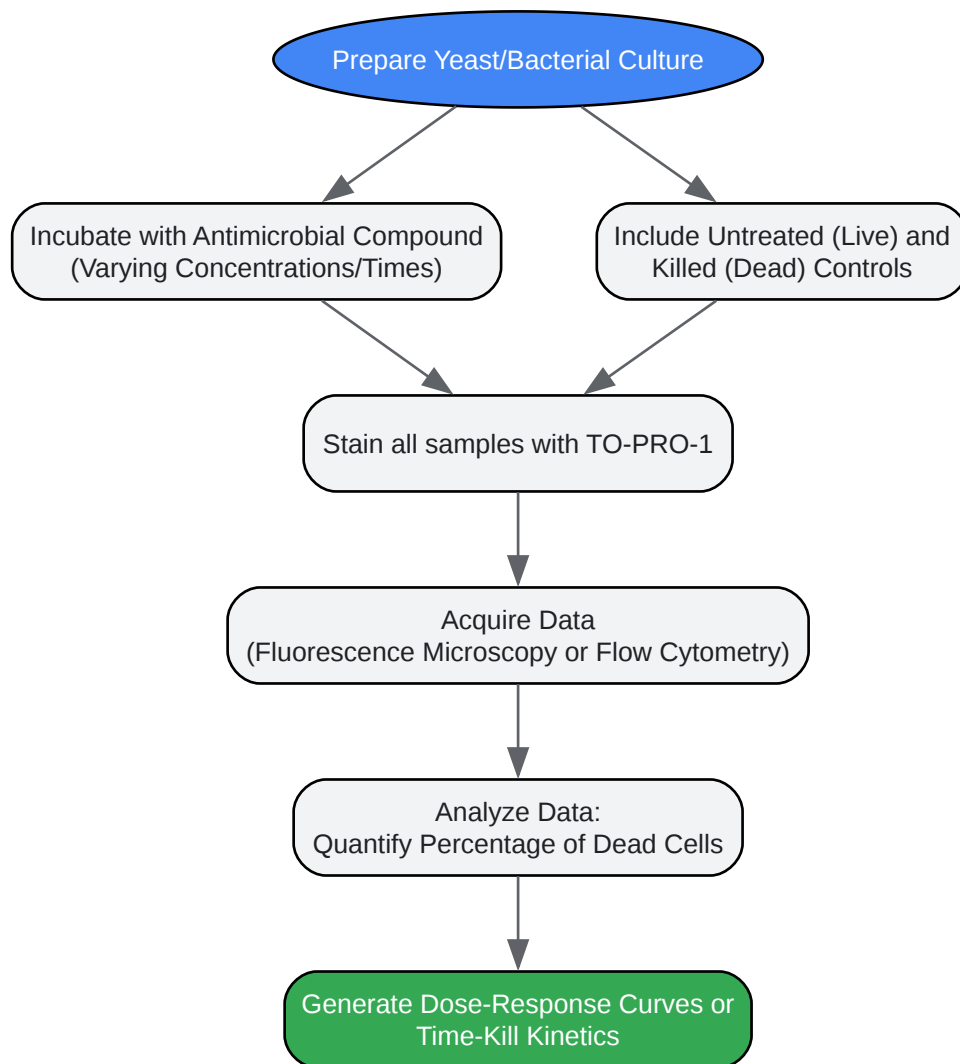
Property	Value	Reference
Chemical Name	Thiazole Orange Iodide	[3]
Molecular Weight	645.3 g/mol	[1]
Excitation Maximum (DNA-bound)	~515 nm	[1][2]
Emission Maximum (DNA-bound)	~531 nm	[1][2]
Recommended Excitation Laser	488 nm	[3]
Recommended Emission Filter	525/30 or 530/30 nm bandpass	[2][3]
Cell Permeability	Impermeant	[1]
Fluorescence in solution (no DNA)	Essentially non-fluorescent	[1]
Color of Fluorescence	Green	[1][2]

## Mechanism of TO-PRO-1 Staining

## Mechanism of TO-PRO-1 Staining



## Workflow for Antimicrobial Efficacy Testing



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## References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. FluoroFinder [app.fluorofinder.com]
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